

N-Nitrosodiisobutylamine-d4: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *N-Nitrosodiisobutylamine-d4*

Cat. No.: *B15136746*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **N-Nitrosodiisobutylamine-d4**, a deuterated isotopologue of the N-nitrosamine compound, N-Nitrosodiisobutylamine. Given the limited availability of a specific Material Safety Data Sheet (MSDS) for the deuterated form, this guide extrapolates critical safety and handling information from the well-documented data of its non-deuterated counterpart and other related nitrosamines. N-Nitrosodiisobutylamine is recognized for its carcinogenic properties, and as such, its deuterated analogue should be handled with the utmost care, assuming similar hazardous potential.^{[1][2]} This guide is intended for use in controlled laboratory settings by qualified personnel.

Chemical and Physical Properties

N-Nitrosodiisobutylamine-d4 is primarily used as an internal standard in analytical chemistry, particularly for the quantification of N-Nitrosodiisobutylamine in various matrices by isotope dilution methods.^[3] Its physical and chemical properties are expected to be very similar to the non-deuterated form, with the primary difference being its higher molecular weight due to the presence of four deuterium atoms.

Table 1: Physical and Chemical Properties of N-Nitrosodiisobutylamine

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ N ₂ O	[4][5]
Molecular Weight	158.24 g/mol	[4][5]
Boiling Point	237.7 °C at 760 mmHg	[1][5]
Density	0.92 g/cm ³	[1][5]
Flash Point	97.5 °C	[1]
Vapor Pressure	0.04 mmHg	[4]
Appearance	Pale yellow liquid/oil	[6]
Solubility	Slightly soluble in water; soluble in organic solvents.	[7]
Refractive Index	1.458	[1]

Note: The molecular weight of **N-Nitrosodiisobutylamine-d4** is approximately 162.27 g/mol .

Toxicological Information

N-nitrosamines as a class are potent carcinogens in animal studies and are reasonably anticipated to be human carcinogens.[2][7][8] The primary health concern associated with N-Nitrosodiisobutylamine is its potential to cause cancer.[2][5] Acute toxicity data is also available.

Table 2: Acute Toxicity Data for N-Nitrosodiisobutylamine

Test	Route of Exposure	Species	Dose/Duration	Toxic Effects	Source(s)
LD50	Subcutaneous	Hamster	5600 mg/kg	Blood hemorrhage, other blood changes	[1][4]
TDLo	Oral	Rat	1750 mg/kg/30W	Not specified	[1]

LD50: Lethal dose, 50 percent kill. TDLo: Lowest published toxic dose.

Carcinogenicity: N-nitroso compounds are known to cause cancer in various organs, with the liver being a primary target.[2] N-Nitrosodi-n-butylamine, a related compound, has been shown to induce urinary bladder tumors in multiple species.[2][8] While specific carcinogenicity studies on N-Nitrosodiisobutylamine are less common in the search results, its classification as a nitrosamine warrants treating it as a potential human carcinogen.[4]

GHS Hazard Statements for N-Nitrosodiisobutylamine:[4]

- H302: Harmful if swallowed.
- H332: Harmful if inhaled.
- H350: May cause cancer.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Experimental Protocols

Analytical Detection by GC-MS/MS

The detection and quantification of nitrosamine impurities in pharmaceutical products is a critical safety requirement. Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) is a highly sensitive and selective method for this purpose.[3][9][10][11][12] N-

Nitrosodiisobutylamine-d4 serves as an ideal internal standard for the accurate quantification of N-Nitrosodiisobutylamine.

Sample Preparation (for Drug Products):[3][9]

- Weigh approximately 250 mg of the powdered drug product or active pharmaceutical ingredient (API) into a centrifuge tube.
- Add 10 mL of a 1M NaOH solution, vortex briefly, and then shake for at least 5 minutes.

- Add 2.0 mL of dichloromethane (DCM) to the suspension, vortex, and shake for another 5 minutes.
- Centrifuge the suspension at approximately 10,000 g for at least 5 minutes.
- Carefully collect the lower organic (DCM) layer for analysis.

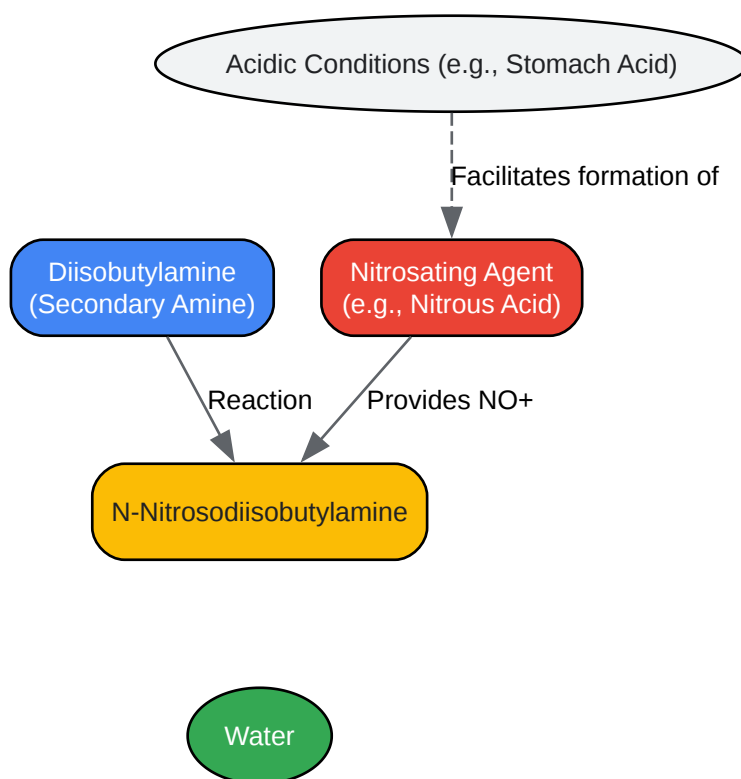
GC-MS/MS Instrumental Conditions (Example):[\[11\]](#)

- GC System: Agilent 7890B GC with a 7693A autosampler.
- Column: DM-WAX (30 m x 0.25 mm, 0.5 μ m).
- Carrier Gas: Helium at a flow rate of 3.0 mL/min.
- Injection Volume: 1 μ L in split mode (1:2).
- Injector Temperature: 240 °C.
- Oven Program: 70 °C for 4 min, then ramp at 20 °C/min to 240 °C and hold for 3 min.
- MS System: Triple quadrupole mass spectrometer with an electron ionization (EI) source.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Detection Mode: Multiple Reaction Monitoring (MRM).

Visualizations

Formation Pathway of N-Nitrosodiisobutylamine

N-nitrosamines are typically formed from the reaction of a secondary amine with a nitrosating agent, such as nitrous acid (formed from nitrites in acidic conditions).[\[13\]](#)[\[14\]](#) The following diagram illustrates this general formation pathway for N-Nitrosodiisobutylamine from its precursor, diisobutylamine.

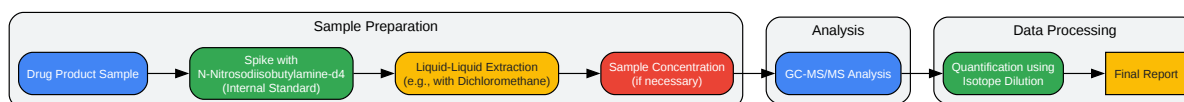


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Caption: Formation of N-Nitrosodiisobutylamine from diisobutylamine and a nitrosating agent.

Experimental Workflow for Nitrosamine Analysis

The following diagram outlines the typical workflow for the analysis of nitrosamine impurities in a drug product using an internal standard like **N-Nitrosodiisobutylamine-d4**.



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